

# An In-depth Technical Guide to 2-(Dimethylamino)acetyl chloride hydrochloride

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## Compound of Interest

Compound Name: 2-(Dimethylamino)acetyl chloride  
hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-(Dimethylamino)acetyl chloride hydrochloride**, a key building block in organic synthesis, holds significant importance for researchers and scientists, particularly within the realm of pharmaceutical development. This technical guide offers a comprehensive overview of its molecular characteristics, synthesis, applications, and safe handling protocols, providing a vital resource for professionals in the field.

## Physicochemical Properties and Molecular Structure

**2-(Dimethylamino)acetyl chloride hydrochloride** is the hydrochloride salt of 2-(Dimethylamino)acetyl chloride. The presence of the hydrochloride group enhances the compound's stability.

Molecular Formula:  $C_4H_9Cl_2NO$  [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Molecular Weight: 158.02 g/mol [\[1\]](#)[\[2\]](#)

The structure features a reactive acyl chloride group, making it a versatile reagent for various chemical transformations.

Property	Value	Source
Molecular Formula	C4H9Cl2NO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	158.02 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	60853-81-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Solid	<a href="#">[4]</a>
Boiling Point	162 °C	<a href="#">[2]</a> <a href="#">[5]</a>
Synonyms	(dimethylamino)acetyl chloride hydrochloride, N,N- dimethylglycinyl chloride hydrochloride	<a href="#">[1]</a> <a href="#">[6]</a>

## Synthesis and Purification

The synthesis of **2-(Dimethylamino)acetyl chloride hydrochloride** typically involves the reaction of dimethylethanolamine with a chlorinating agent, such as thionyl chloride. This reaction is generally performed under controlled temperature conditions to manage its exothermic nature.

## Experimental Protocol: Synthesis from Dimethylethanolamine

This protocol is based on established methods for the synthesis of similar compounds.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Materials:

- Dimethylethanolamine
- Thionyl chloride
- Anhydrous solvent (e.g., dichloromethane)
- Anhydrous ethanol
- Ice bath

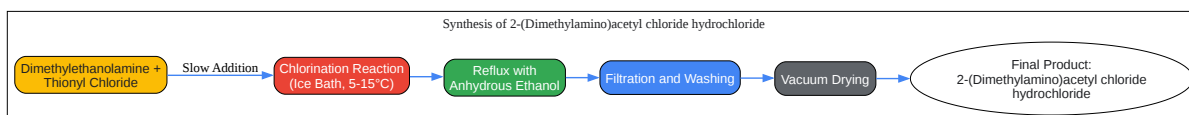
- Reaction flask with reflux condenser and dropping funnel

#### Procedure:

- In a reaction flask, cool thionyl chloride in an ice bath.
- Slowly add a solution of dimethylethanolamine in an anhydrous solvent to the cooled thionyl chloride while maintaining a low temperature (e.g., 5-15°C).<sup>[7]</sup>
- After the addition is complete, allow the reaction to proceed for a specified time.
- Following the reaction, add anhydrous ethanol and reflux the mixture for approximately one hour.<sup>[7]</sup>
- Cool the mixture and collect the precipitated product by filtration.
- Wash the product with a cold solvent and dry it under a vacuum to obtain the final product.

#### Causality Behind Experimental Choices:

- Low Temperature: The initial reaction is highly exothermic. Maintaining a low temperature is crucial to control the reaction rate and prevent the formation of byproducts.
- Anhydrous Conditions: Thionyl chloride and the acyl chloride product are sensitive to moisture. Anhydrous conditions are essential to prevent hydrolysis and ensure a high yield.
- Reflux in Ethanol: The reflux step helps to complete the reaction and facilitate the precipitation of the hydrochloride salt.



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Caption: Workflow for the synthesis of **2-(Dimethylamino)acetyl chloride hydrochloride**.

## Applications in Research and Drug Development

**2-(Dimethylamino)acetyl chloride hydrochloride** is a versatile intermediate in the synthesis of a wide range of organic molecules. Its primary application lies in the pharmaceutical industry as a precursor for active pharmaceutical ingredients (APIs).<sup>[10][11]</sup> It is a key component in the synthesis of various drugs, including antihistamines and central nervous system agents.<sup>[10][12]</sup> The reactivity of the acyl chloride group allows for its facile incorporation into larger, more complex molecular scaffolds through reactions with amines, alcohols, and other nucleophiles.

## Analytical Characterization

The identity and purity of **2-(Dimethylamino)acetyl chloride hydrochloride** are confirmed using various analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H NMR and <sup>13</sup>C NMR are used to confirm the molecular structure.<sup>[13]</sup>
- Infrared (IR) Spectroscopy: The IR spectrum will show characteristic absorption bands for the carbonyl group of the acyl chloride and the amine salt.<sup>[14]</sup>
- Mass Spectrometry (MS): Mass spectrometry provides information on the molecular weight and fragmentation pattern of the compound.
- Chromatography: Techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS) are employed to assess purity and quantify the compound, especially in complex matrices.<sup>[15]</sup>

## Safety and Handling

**2-(Dimethylamino)acetyl chloride hydrochloride** is a hazardous substance that requires careful handling.<sup>[1]</sup> It is classified as toxic if swallowed and causes severe skin burns and eye damage.<sup>[1]</sup>

Personal Protective Equipment (PPE):

- Wear appropriate chemical-resistant gloves, safety goggles, and a lab coat.[16][17][18]
- Use a respirator if handling the powder outside of a fume hood.[18]

#### Handling and Storage:

- Handle in a well-ventilated area, preferably in a chemical fume hood.[16][19]
- Keep the container tightly closed and store it in a cool, dry place away from moisture and incompatible substances such as strong oxidizing agents and bases.[16][18][19]
- Avoid contact with skin, eyes, and clothing.[19]

#### First Aid Measures:

- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing.[19]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[19]
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[19]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[19]

Always consult the Safety Data Sheet (SDS) for complete safety and handling information before working with this compound.

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